

# **Application Notes and Protocols: GW627368 Formulation for Oral Gavage in Mice**

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Compound of Interest		
Compound Name:	GW627368	
Cat. No.:	B1672473	Get Quote

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**GW627368** is a potent and selective antagonist of the prostanoid EP4 receptor, with additional affinity for the human thromboxane A2 (TP) receptor.[1][2][3][4] It is frequently utilized in preclinical studies to investigate the role of the EP4 receptor in various physiological and pathological processes, including inflammation and cancer.[2][3][5] Effective and consistent oral delivery in mouse models is crucial for such in vivo studies. These application notes provide detailed protocols for the formulation of **GW627368** for oral gavage in mice, ensuring reproducible and effective administration.

## **Data Presentation**

**GW627368 Properties** 

Property	Value	Source
Molecular Weight	544.62 g/mol	[1][2][3]
Formula	C30H28N2O6S	[2][3]
In Vitro Solubility	≥ 100 mg/mL in DMSO (requires sonication)	[1][2]

## **Oral Formulations for Mice**



Formulation	Components	Achieved Solubility	Recommended Dosage	Source
Aqueous-Based	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	As required by study design	[1][3]
Oil-Based	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	As required by study design	[1][3]
Aqueous Suspension	GW627368, Polysorbate (e.g., Tween 80), Deionized Water	Suspension	5-15 mg/kg	[5]

## **Experimental Protocols**

# Protocol 1: Aqueous-Based Formulation for Clear Solution

This protocol is suitable for studies requiring a clear, homogenous solution for oral administration.

#### Materials:

- GW627368 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips



- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

#### Procedure:

- Calculate Required Volumes: Determine the total volume of formulation needed based on the number of mice, dosage, and administration volume (typically 5-10 mL/kg).
- Weigh GW627368: Accurately weigh the required amount of GW627368 powder and place it in a sterile conical tube.
- Initial Dissolution in DMSO: Add the calculated volume of DMSO (10% of the final volume) to the tube containing the **GW627368** powder. Vortex thoroughly. If needed, use an ultrasonic bath to ensure complete dissolution.[1][2]
- Add PEG300: Add the calculated volume of PEG300 (40% of the final volume) to the DMSO solution. Vortex until the solution is homogenous.
- Add Tween-80: Add the calculated volume of Tween-80 (5% of the final volume). Vortex thoroughly.
- Add Saline: Slowly add the sterile saline (45% of the final volume) to the mixture while vortexing to prevent precipitation.
- Final Homogenization: Continue to vortex until the solution is clear and uniform. If precipitation occurs, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution.[3]
- Storage: Once prepared, it is recommended to aliquot the solution and store it at -80°C for long-term stability (up to 2 years) or -20°C for shorter-term stability (up to 1 year).[3][6] Avoid repeated freeze-thaw cycles.

### **Protocol 2: Oil-Based Formulation for Clear Solution**

This protocol provides an alternative formulation using corn oil as the vehicle.



#### Materials:

- GW627368 powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Corn oil, sterile
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

#### Procedure:

- Calculate Required Volumes: Determine the total volume of formulation needed.
- Weigh GW627368: Accurately weigh the required amount of GW627368 powder and place it in a sterile conical tube.
- Initial Dissolution in DMSO: Add the calculated volume of DMSO (10% of the final volume) and vortex until the powder is fully dissolved. Sonication can be used if necessary.[1]
- Add Corn Oil: Add the calculated volume of corn oil (90% of the final volume) to the DMSO solution.
- Final Homogenization: Vortex the mixture thoroughly until a clear and homogenous solution is achieved. Gentle warming may assist in this process.
- Storage: Store the formulation as described in Protocol 1.

## **Protocol 3: Aqueous Suspension Formulation**



This protocol is based on a published in vivo study and is suitable when a suspension is acceptable.[5]

#### Materials:

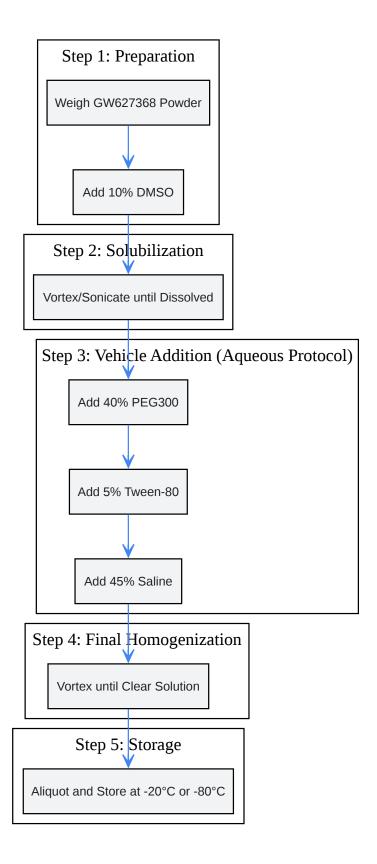
- **GW627368** powder
- Polysorbate 80 (Tween-80)
- Deionized water, sterile
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips
- Vortex mixer
- Homogenizer or sonicator

#### Procedure:

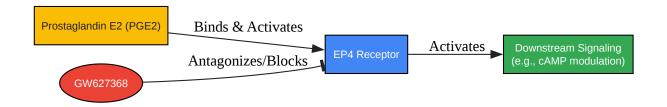
- Prepare Vehicle: Prepare a vehicle solution of polysorbate 80 in deionized water. While the original study does not specify the concentration, a 0.5% to 1% (v/v) solution is a common starting point for creating stable suspensions.
- Weigh GW627368: Accurately weigh the required amount of GW627368 powder.
- Create Suspension: Add a small amount of the vehicle to the powder to create a paste.
   Then, gradually add the remaining vehicle while continuously vortexing or homogenizing to ensure a uniform suspension.
- Administration: This formulation should be vortexed immediately before each oral gavage administration to ensure a consistent dose is delivered.
- Storage: Suspensions are generally less stable than solutions. It is recommended to prepare this formulation fresh before each use.

# **Mandatory Visualizations**









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